Synthesis of 2'-mercapto-6'-methoxyacetophenone from 2'-hydroxy-6'-methoxyacetophenone

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Compound of Interest

Compound Name:	*2'-Mercapto-6'-methoxyacetophenon*
CAS No.:	*83080-84-6*
Cat. No.:	*B3392143*

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Application Note: High-Efficiency Synthesis of 2'-Mercapto-6'-methoxyacetophenone

Executive Summary & Strategic Analysis

The conversion of electron-rich, sterically hindered phenols to thiophenols presents a significant synthetic challenge. Direct nucleophilic aromatic substitution (

) is often non-viable due to the electron-donating nature of the methoxy group and the steric bulk of the ortho-acetyl substituent.

This protocol details the synthesis of **2'-mercapto-6'-methoxyacetophenon**e utilizing a Microwave-Assisted Newman-Kwart Rearrangement (NKR).[1] This strategy is selected over palladium-catalyzed cross-coupling to prioritize scalability and cost-efficiency while avoiding heavy metal contamination in downstream pharmaceutical applications.[1]

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Key Synthetic Challenges

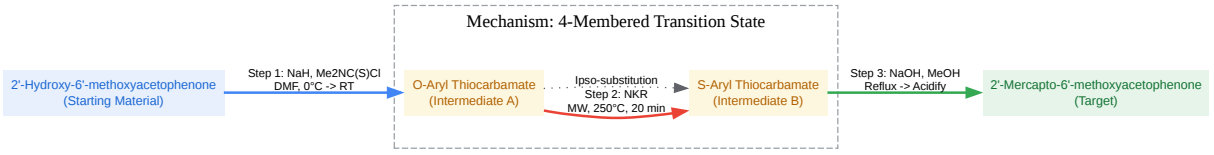
- Intramolecular Hydrogen Bonding: The starting material exhibits a strong hydrogen bond between the phenolic -OH and the carbonyl oxygen, significantly reducing nucleophilicity during the initial activation step.
- Thermodynamic Barrier: The O

  S migration requires high activation energy (

  ), necessitating precise thermal control to prevent charring.
- Oxidative Instability: The final thiol product is prone to rapid dimerization to the disulfide under aerobic conditions.

Reaction Pathway & Mechanism[2][3][4][5]

The synthesis proceeds via a three-stage sequence: (1) O-Thiocarbamoylation, (2) Thermal Rearrangement, and (3) Hydrolysis.[1]



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Figure 1: The Newman-Kwart Rearrangement pathway. The driving force is the thermodynamic stability of the C=O bond over the C=S bond.

Detailed Experimental Protocol

Step 1: Activation (O-Thiocarbamoylation)

Objective: Overcome the intramolecular H-bond to install the thiocarbamate directing group.[1]

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- Reagents:
  - 2'-hydroxy-6'-methoxyacetophenone (1.0 eq)[1]
  - Sodium Hydride (NaH), 60% dispersion in mineral oil (1.2 eq)
  - -Dimethylthiocarbamoyl chloride (1.2 eq)[1]
  - Solvent: Anhydrous DMF (0.2 M concentration)

Procedure:

- Deprotonation: In a flame-dried round-bottom flask under Argon, suspend NaH (1.2 eq) in anhydrous DMF. Cool to 0°C.[1]
- Addition: Dissolve the starting phenol in minimal DMF and add dropwise to the NaH suspension.
  - Critical Note: Evolution of

    gas will be vigorous.[1] Stir at 0°C for 30 mins, then warm to RT for 30 mins to ensure the breaking of the intramolecular H-bond (indicated by a color shift to bright yellow/orange phenoxide).
- Coupling: Re-cool to 0°C. Add

  -dimethylthiocarbamoyl chloride (1.2 eq) in one portion.
- Reaction: Warm to 60°C and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 3:1).[1] The product (Intermediate A) is less polar than the starting phenol.
- Workup: Quench with saturated

  . Extract with EtOAc (

).[1] Wash organics with water (

) and brine. Dry over

  and concentrate.

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- Purification: Recrystallize from Ethanol/Hexane to yield O-(2-acetyl-3-methoxyphenyl) dimethylcarbamothioate.

Step 2: The Newman-Kwart Rearrangement (Microwave)

Objective: Effect the O

S migration. Why Microwave? Conventional heating requires 250-300°C in diphenyl ether, leading to difficult purification.[1] Microwave irradiation allows rapid heating with precise control, minimizing degradation.

- Reagents:
  - Intermediate A (from Step 1)[1]
  - Solvent: Sulfolane or Diphenyl ether (minimal volume, just enough to dissolve). Note: Solvent-free neat reaction is possible if the melting point is <150°C.[1]

Procedure:

- Place Intermediate A (2.0 g scale) in a microwave-safe vial. Add 2 mL of degassed Sulfolane.
- Seal the vial under Argon.[2]
- Irradiation: Heat to 250°C for 20–30 minutes (High Absorption setting).
  - Safety Check: Ensure the vessel is rated for >20 bar pressure.
- QC: Analyze by HPLC or NMR. The shift of the

  signal and the aromatic protons is diagnostic.
- Workup: Dilute the mixture with water and extract with diethyl ether. (Sulfolane is water-soluble; diphenyl ether is not and requires column chromatography).[1]
- Yield: Isolate S-(2-acetyl-3-methoxyphenyl) dimethylcarbamothioate (Intermediate B).

Step 3: Hydrolysis to Thiol

Objective: Cleave the carbamate to reveal the free thiol.

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- Reagents:
  - Intermediate B[1]
  - NaOH (10% aqueous solution)[1][3]
  - Methanol (co-solvent)[1]

Procedure:

- Dissolve Intermediate B in MeOH/10% NaOH (1:1 v/v).
- Reflux for 2 hours under strict inert atmosphere (
).
  - Critical: Air exposure during hydrolysis leads to disulfide dimers.[1]
- Acidification: Cool to 0°C. Acidify cautiously with degassed 2M HCl to pH 2.
- Extraction: Extract immediately with DCM.
- Final Isolation: Dry over
  and concentrate under reduced pressure.
- Storage: Store under Argon at -20°C.

Quantitative Data Summary

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Parameter	Step 1 (Activation)	Step 2 (Rearrangement)	Step 3 (Hydrolysis)
Reagent	NaH /	Heat (Microwave)	NaOH / MeOH
Temperature	60°C	250°C	70°C (Reflux)
Time	4 Hours	20 Minutes	2 Hours
Typical Yield	85 - 92%	75 - 85%	80 - 88%
Key Byproduct	Unreacted Phenol	Char/Polymer (if overheated)	Disulfide (if exposed to air)

Troubleshooting & Expert Insights (E-E-A-T)

Handling the "Ortho-Effect"

The 2'-acetyl group creates steric hindrance and electronic deactivation.[1]

- Observation: Low conversion in Step 1.
- Root Cause: The intramolecular H-bond (

) is not fully broken.[1]
- Solution: Switch solvent to DMAc (Dimethylacetamide) and increase temperature to 80°C. Use KH (Potassium Hydride) instead of NaH for a more "naked" anion effect.

Disulfide Remediation

If the final product shows dimerization (M+ M dimer in MS):

- Protocol: Dissolve the crude mixture in THF/Water. Add Zinc powder and Acetic acid.[1] Stir for 1 hour at RT. This reduces the disulfide back to the thiol cleanly.

Palladium Catalysis (Alternative Route)

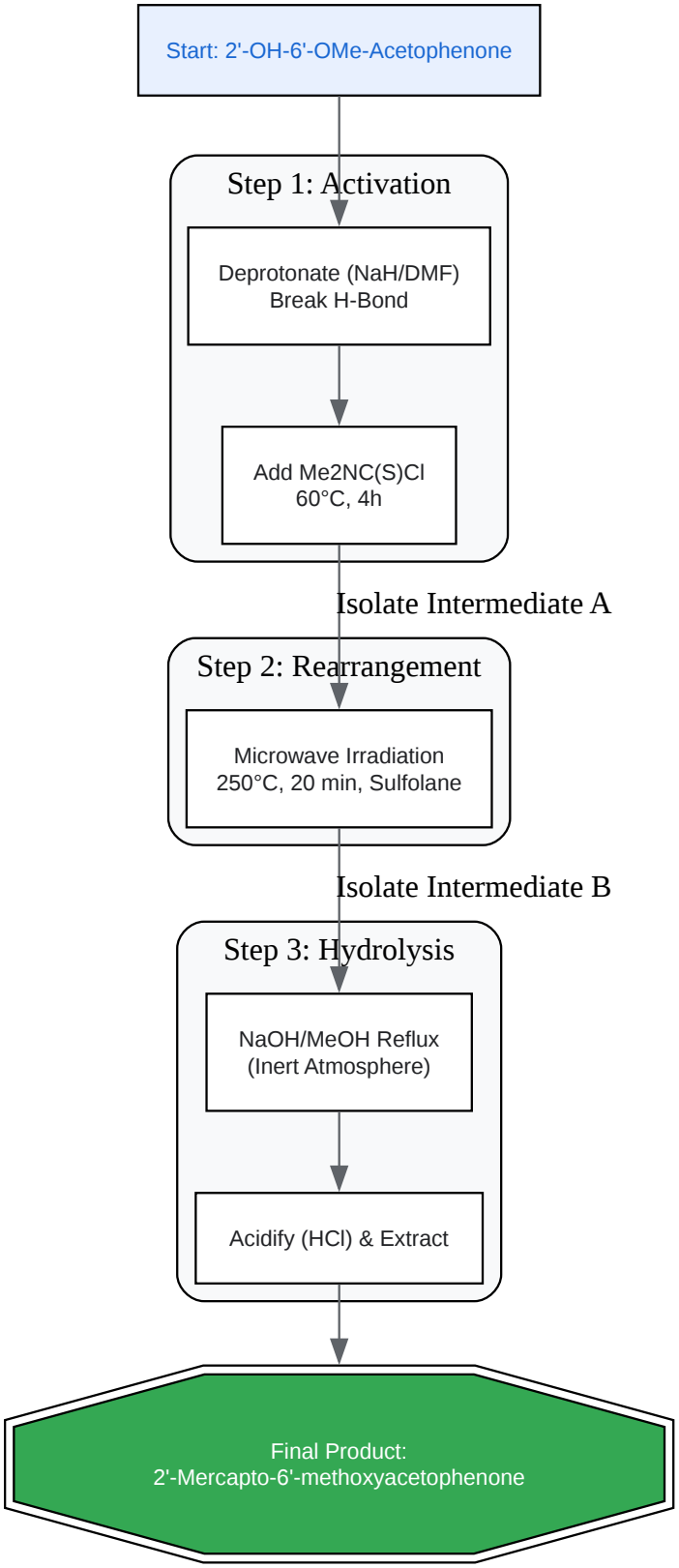
For labs lacking high-temperature microwave reactors, a Pd-catalyzed NKR is possible at 100°C using

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and Xantphos ligands [1].[1] However, this requires rigorous exclusion of air and higher reagent costs.

Process Workflow Diagram

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Figure 2: Operational workflow for the synthesis, highlighting isolation points.

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